

In-Depth Technical Guide: 3,5-Diphenylphenol Crystal Structure Analysis

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Compound of Interest

Compound Name: 3,5-Diphenylphenol

CAS No.: 28023-86-1

Cat. No.: B1364459

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Preamble: The Quest for a Crystal Structure

In the landscape of molecular crystallography, the precise three-dimensional arrangement of atoms within a crystal lattice is paramount. This knowledge underpins our understanding of a compound's physicochemical properties, informs the design of new materials, and is a cornerstone of rational drug development. The subject of this guide, **3,5-diphenylphenol** ([1,1':3',1''-Terphenyl]-5'-ol), is a molecule of significant interest due to its terphenyl backbone, a structural motif present in various functional materials and pharmacologically active compounds.

A thorough investigation into the crystal structure of **3,5-diphenylphenol** would typically provide invaluable insights into its solid-state behavior, including intermolecular interactions that govern its packing and ultimately influence properties such as solubility, stability, and bioavailability. This guide was intended to be a deep dive into such an analysis, covering the synthesis of high-purity single crystals, the intricacies of data collection via single-crystal X-ray diffraction, and a detailed exploration of the resulting crystal structure.

However, a comprehensive search of the scientific literature and crystallographic databases, including the Cambridge Structural Database (CCDC), reveals a critical gap: as of the date of this report, the single-crystal X-ray structure of **3,5-diphenylphenol** has not been publicly deposited or published.

While this prevents a direct analysis of its experimentally determined crystal structure, it presents a unique opportunity. This guide will therefore pivot to serve a dual purpose:

- To provide a robust, field-proven methodological framework for any researcher aiming to be the first to determine the crystal structure of **3,5-diphenylphenol**. This section will detail the necessary steps from synthesis to data analysis, grounded in established crystallographic principles.
- To present a theoretical and comparative analysis, drawing on the known crystal structures of closely related phenol derivatives. This will allow us to hypothesize the likely intermolecular interactions and packing motifs that may be observed in **3,5-diphenylphenol**, offering a predictive lens for future experimental work.

Part 1: A Proposed Experimental Blueprint for the Crystal Structure Determination of 3,5-Diphenylphenol

This section outlines a detailed, self-validating workflow designed to guide a researcher in the successful synthesis, crystallization, and structural analysis of the title compound.

Synthesis of High-Purity 3,5-Diphenylphenol

The quality of the final crystal structure is intrinsically linked to the purity of the starting material. A common and effective route to synthesize 3,5-disubstituted phenols involves modern cross-coupling reactions. The following protocol is a proposed synthetic route based on established methodologies.

Protocol 1: Synthesis via Suzuki-Miyaura Cross-Coupling

- **Rationale:** The Suzuki-Miyaura coupling is a versatile and high-yielding reaction for the formation of C-C bonds, making it ideal for coupling phenyl groups to a central phenolic ring.

Starting with a di-halogenated phenol provides a direct route to the desired product.

- Step-by-Step Procedure:
 - Reaction Setup: To a flame-dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add 3,5-dibromophenol (1.0 eq), phenylboronic acid (2.2 eq), and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq).
 - Solvent and Base: Add a degassed solvent mixture, typically toluene and water (e.g., 4:1 v/v), followed by a base such as potassium carbonate (K_2CO_3 , 3.0 eq).
 - Reaction: Heat the mixture to reflux (approximately 90-100 °C) and stir vigorously for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Workup: Upon completion, cool the reaction to room temperature. Add water and extract the aqueous phase with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
 - Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to yield pure **3,5-diphenylphenol**.
 - Characterization: Confirm the identity and purity of the product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Crystallization: The Art of Growing Single Crystals

Obtaining diffraction-quality single crystals is often the most challenging step. It requires a systematic approach to screen various conditions.

Protocol 2: Screening for Single-Crystal Growth

- Rationale: The goal is to find a solvent or solvent system from which the compound slowly precipitates, allowing for the ordered growth of a single crystal. This is typically achieved by slow evaporation, slow cooling, or vapor diffusion.
- Step-by-Step Procedure:

- Solvent Selection: Begin by testing the solubility of **3,5-diphenylphenol** in a range of solvents of varying polarity (e.g., hexane, toluene, dichloromethane, ethyl acetate, acetone, ethanol, methanol).
- Slow Evaporation: Prepare saturated or near-saturated solutions in promising solvents in small vials. Cover the vials with a cap containing a few pinholes to allow for slow evaporation over several days to weeks at room temperature.
- Slow Cooling: Prepare a saturated solution in a suitable solvent at an elevated temperature. Allow the solution to cool slowly to room temperature, and then transfer it to a refrigerator (4 °C) or freezer (-20 °C).
- Vapor Diffusion: Dissolve the compound in a good solvent (e.g., dichloromethane). Place this solution in a small open vial inside a larger sealed jar containing a poor solvent (an "anti-solvent") in which the compound is insoluble (e.g., hexane). The slow diffusion of the anti-solvent vapor into the solution will gradually decrease the solubility and promote crystallization.

Single-Crystal X-ray Diffraction: Data Collection and Structure Solution

Once a suitable crystal (ideally 0.1-0.3 mm in all dimensions, with sharp edges and no visible cracks) is obtained, the final stage of data collection and analysis can begin.

Workflow: From Crystal to Structure

Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

- Data Collection: The selected crystal is mounted on a goniometer head and placed on a diffractometer equipped with an X-ray source (e.g., Mo K α or Cu K α radiation) and a detector. The crystal is cooled, typically to 100 K, to minimize thermal vibrations. A full sphere of diffraction data (intensities and positions of thousands of reflections) is collected.
- Structure Solution and Refinement: The collected data is processed to determine the unit cell parameters and space group. The initial positions of the atoms are determined using computational methods (e.g., direct methods or Patterson synthesis). This initial model is

then refined against the experimental data, adjusting atomic positions and thermal parameters to achieve the best fit between the calculated and observed diffraction patterns.

- **Final Output:** The final result is a Crystallographic Information File (CIF), which contains all the necessary information about the crystal structure, including atomic coordinates, bond lengths, angles, and experimental details.

Part 2: Predictive Analysis of the 3,5-Diphenylphenol Crystal Structure

In the absence of experimental data for **3,5-diphenylphenol**, we can infer likely structural characteristics by examining related molecules. A pertinent example is 3,5-dimethylphenol, for which crystallographic data is available.

The Role of the Hydroxyl Group: Hydrogen Bonding

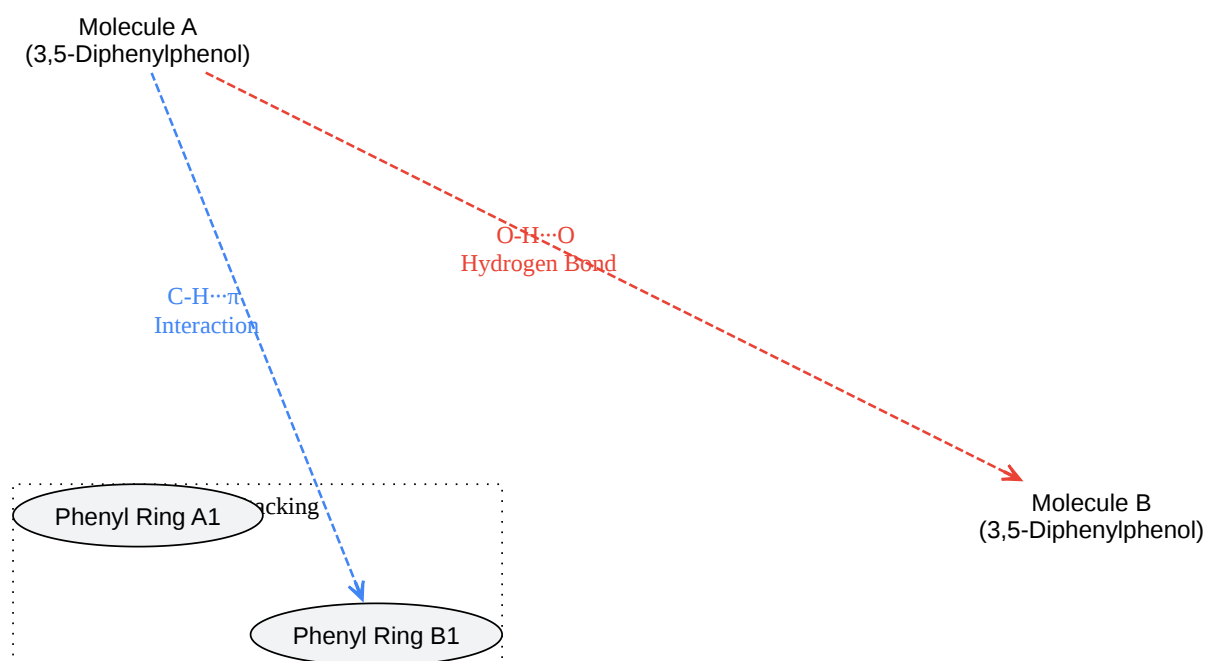
The phenolic hydroxyl (-OH) group is a potent hydrogen bond donor and acceptor. In the solid state, phenols almost invariably form hydrogen-bonded networks. It is highly probable that **3,5-diphenylphenol** will exhibit intermolecular O-H...O hydrogen bonds, linking molecules together. These could form simple dimers, chains, or more complex motifs, which will be a dominant force in the crystal packing.

The Influence of Phenyl Rings: π -Interactions

The two phenyl substituents introduce the possibility of various π -interactions, which are crucial in the crystal engineering of aromatic compounds.

- **π - π Stacking:** Face-to-face stacking of the phenyl rings between adjacent molecules is a likely packing feature. The energetics and geometry of this stacking (e.g., parallel-displaced vs. sandwich) will depend on the overall steric demands of the molecule.
- **C-H... π Interactions:** The hydrogen atoms on the phenyl rings can act as weak donors, interacting with the electron-rich face of a phenyl ring on a neighboring molecule. These interactions, while weaker than classical hydrogen bonds, are numerous and collectively contribute significantly to the stability of the crystal lattice.

Diagram of Potential Intermolecular Interactions



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Caption: Key intermolecular forces likely to direct crystal packing.

Predicted Crystallographic Data Table

While the exact unit cell parameters and space group cannot be known without experimental data, we can anticipate the type of information that would be presented. A typical table of crystallographic data would look as follows:

Parameter	Anticipated Data for 3,5-Diphenylphenol
Chemical Formula	C ₁₈ H ₁₄ O
Formula Weight	246.30 g/mol
Crystal System	Monoclinic or Orthorhombic (predicted)
Space Group	e.g., P2 ₁ /c or Pca2 ₁ (common for organics)
a (Å)	To be determined
b (Å)	To be determined
c (Å)	To be determined
α (°)	90 (for Monoclinic/Orthorhombic)
β (°)	To be determined
γ (°)	90 (for Monoclinic/Orthorhombic)
Volume (Å ³)	To be determined
Z (molecules/unit cell)	2, 4, or 8 (predicted)
Calculated Density (g/cm ³)	To be determined
Radiation	Mo Kα (λ = 0.71073 Å)
Temperature (K)	100(2) K
R-factor (%)	< 5% (for a well-refined structure)

Conclusion and Forward Outlook

The determination of the crystal structure of **3,5-diphenylphenol** remains an open and valuable endeavor for the scientific community. The absence of this data highlights that even for seemingly straightforward organic molecules, fundamental crystallographic information can be elusive.

This guide has provided a comprehensive, technically grounded roadmap for any researcher wishing to pursue this determination. By following the outlined protocols for synthesis, purification, and crystallization, coupled with standard single-crystal X-ray diffraction

techniques, the elucidation of this structure is an achievable goal. The resulting data would not only fill a gap in the crystallographic literature but also provide a crucial piece of the puzzle for understanding the structure-property relationships in the broader class of terphenyl-based compounds, with direct implications for materials science and drug discovery. We encourage the scientific community to undertake this work and to ensure the resulting data is deposited in a public repository for the benefit of all.

References

As no direct publications on the crystal structure of **3,5-diphenylphenol** are available, this section remains unpopulated. A completed study would cite primary literature for synthesis, crystallographic methods, and comparative structures.

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